

# Personal protective equipment for handling NF157

Author: BenchChem Technical Support Team. Date: December 2025



## **Essential Safety and Handling Guide for NF157**

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **NF157** (CAS No. 104869-26-3). It is intended for researchers, scientists, and drug development professionals to ensure the safe and effective use of this compound in a laboratory setting.

## **Physicochemical and Potency Data**

The following table summarizes key quantitative data for **NF157**.



Property	Value
Chemical Name	8,8'-[Carbonylbis[imino-3,1- phenylenecarbonylimino(4-fluoro-3,1- phenylene)carbonylimino]]bis-1,3,5- naphthalenetrisulfonic acid hexasodium salt
Molecular Formula	C49H28F2N6Na6O23S6
Molecular Weight	1437.08 g/mol
CAS Number	104869-26-3
Purity	≥90% (HPLC)
Appearance	Off-white to pink powder
Storage	Desiccate at room temperature.
Solubility	Soluble to 50 mM in water. Soluble in DMSO (sparingly) and methanol (sparingly).[1] Note: This compound is supplied with a high degree of hydration and may contain residual NaCl, which can affect solubility calculations. Refer to the batch-specific Certificate of Analysis for the net product content.[2][3]
Potency (IC50)	P2Y11: 463 nM, P2Y1: 1811 μM, P2Y2: 170 μM[3]

## **Personal Protective Equipment (PPE)**

While **NF157** is not classified as a hazardous substance, adherence to standard laboratory safety protocols is essential to minimize exposure and prevent potential irritation.[1] The toxicological properties of this compound have not been fully investigated.[1]



PPE Category	Recommended Equipment
Hand Protection	Wear appropriate chemical-resistant gloves (e.g., nitrile gloves).
Eye/Face Protection	Use safety glasses with side-shields or chemical safety goggles.
Skin and Body Protection	A lab coat should be worn at all times. Ensure that skin is not exposed.
Respiratory Protection	For handling larger quantities or when generating dust, a NIOSH-approved respirator may be necessary. All handling of the solid form should be done in a chemical fume hood.[1]

## **Operational Handling Protocol**

This section provides a step-by-step guide for the safe handling of **NF157**, from receiving to experimental use.

### **Receiving and Storage**

- Upon receipt, inspect the container for any damage.
- Store the compound in a tightly sealed container in a dry, well-ventilated area at room temperature.[1] Follow the specific storage instructions on the product vial.
- · Desiccate to protect from moisture.

#### **Preparation of Stock Solutions**

- All manipulations of the powdered compound should be performed in a certified chemical fume hood to avoid inhalation of dust.[1]
- To prepare a stock solution, carefully weigh the desired amount of **NF157**.
- Slowly add the solvent (e.g., water, DMSO) to the powder to avoid generating aerosols.



- Vortex or sonicate as needed to ensure complete dissolution.
- Clearly label the stock solution with the compound name, concentration, solvent, and date of preparation.

### **Experimental Use**

- When using NF157 in experiments, always wear the recommended PPE.
- Avoid direct contact with the skin, eyes, and clothing.[1]
- In case of accidental contact, follow the first aid measures outlined below.

# **Emergency Procedures**First Aid Measures

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If breathing has stopped, provide artificial respiration. Seek medical attention.[1]
- In Case of Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.[1]
- In Case of Eye Contact: Flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Seek medical attention.[1]
- If Swallowed: Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Seek medical attention.[1]

#### **Accidental Release Measures**

- Evacuate the area and ensure adequate ventilation.
- Wear appropriate PPE, including respiratory protection if necessary.
- Prevent the powder or solution from entering drains.[1]



- For small spills of the powder, gently sweep up the material, avoiding dust generation. For liquid spills, cover with a suitable absorbent material.
- Place the contained spill into a sealed, labeled container for proper disposal.

## **Disposal Plan**

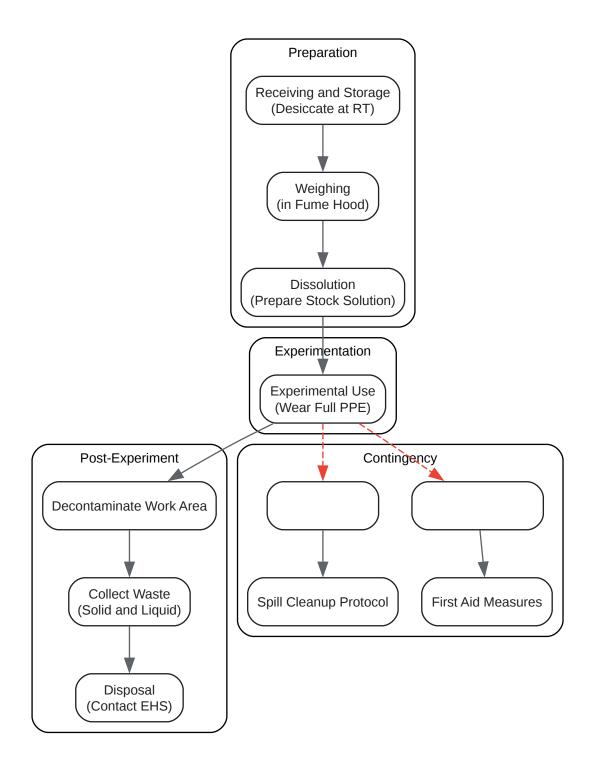
The manufacturer's Safety Data Sheet does not provide specific disposal instructions. Therefore, all waste containing **NF157** should be handled as chemical waste.

- Solid Waste: Collect any unused solid **NF157** and contaminated disposable materials (e.g., weigh boats, pipette tips) in a clearly labeled, sealed container.
- Liquid Waste: Collect all solutions containing **NF157** in a labeled, sealed waste container.
- Disposal Route: All waste must be disposed of in accordance with local, state, and federal regulations. Contact your institution's Environmental Health and Safety (EHS) office for guidance on proper disposal procedures for chemical waste.

## **NF157 Handling Workflow**

The following diagram illustrates the key steps and decision points for the safe handling of **NF157** in a laboratory setting.





Click to download full resolution via product page

Caption: Workflow for the safe handling of NF157 from receipt to disposal.



#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

#### References

- 1. Synthesis of Novel Suramin Analogs With Anti-Proliferative Activity via FGF1 and FGFRD2 Blockade PMC [pmc.ncbi.nlm.nih.gov]
- 2. bio-techne.com [bio-techne.com]
- 3. NF 157 | Purinergic (P2X) Receptors | Tocris Bioscience [tocris.com]
- To cite this document: BenchChem. [Personal protective equipment for handling NF157].
   BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10771125#personal-protective-equipment-for-handling-nf157]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:**The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote



## Safety Operating Guide

Check Availability & Pricing

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com